

Edelinontrine: A Technical Guide to its Chemical Structure, Properties, and Mechanism of Action

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Compound of Interest

Compound Name: *Edelinontrine*

Cat. No.: *B609926*

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Abstract

Edelinontrine, also known as PF-04447943, is a potent and selective inhibitor of the phosphodiesterase 9A (PDE9A) enzyme.^[1] By elevating cyclic guanosine monophosphate (cGMP) levels in the brain, **Edelinontrine** has demonstrated potential therapeutic effects in preclinical models of cognitive disorders. This technical guide provides a comprehensive overview of **Edelinontrine**'s chemical structure, physicochemical properties, mechanism of action, and relevant experimental methodologies.

Chemical Structure and Identity

Edelinontrine is a complex heterocyclic molecule with the systematic IUPAC name 6-((3S,4S)-4-Methyl-1-(pyrimidin-2-ylmethyl)pyrrolidin-3-yl)-1-(tetrahydro-2H-pyran-4-yl)-1,5-dihydro-4H-pyrazolo[3,4-d]pyrimidin-4-one.^[1]

Table 1: Chemical Identifiers for **Edelinontrine**

Identifier	Value	Reference
IUPAC Name	6-((3S,4S)-4-Methyl-1-(pyrimidin-2-ylmethyl)pyrrolidin-3-yl)-1-(tetrahydro-2H-pyran-4-yl)-1,5-dihydro-4H-pyrazolo[3,4-d]pyrimidin-4-one	[1]
Molecular Formula	C20H25N7O2	[1][2]
SMILES	<chem>C[C@@H]1CN(C[C@H]1C2=NC3=C(C=NN3C4CCOCC4)C(=O)N2)CC5=NC=CC=N5</chem>	
CAS Number	1082744-20-4	
Synonyms	PF-04447943, PF-4447943, PF04447943	

Physicochemical Properties

A summary of the key physicochemical properties of **Edelinontrine** is presented in Table 2. These properties are crucial for its absorption, distribution, metabolism, and excretion (ADME) profile.

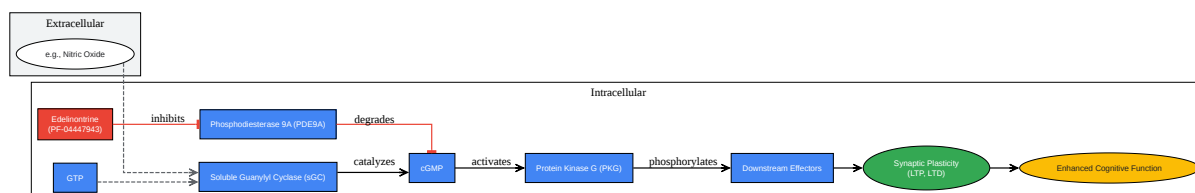
Table 2: Physicochemical Properties of **Edelinontrine**

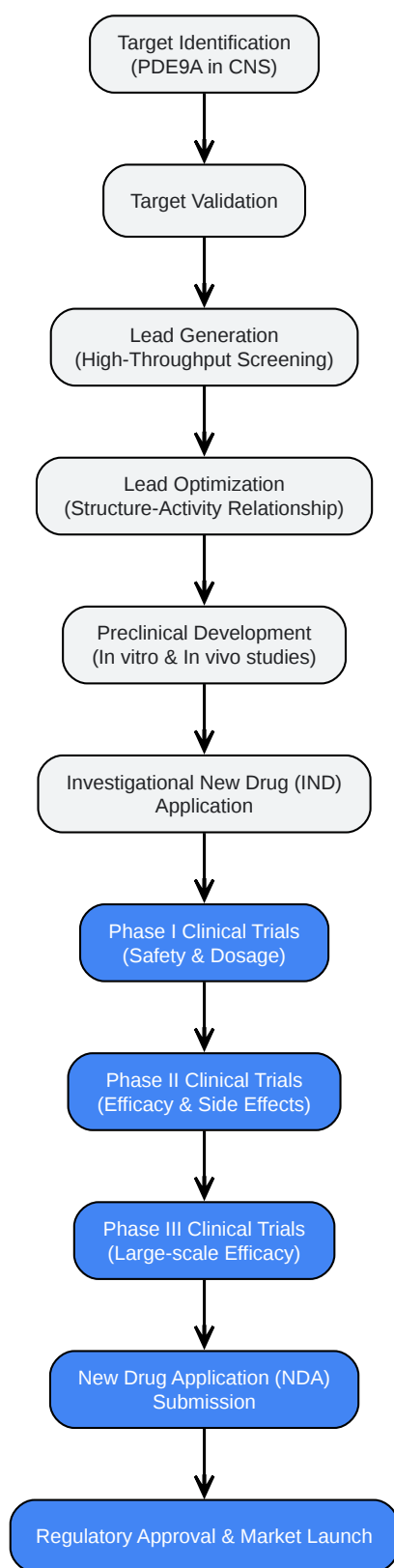
Property	Value	Reference
Molecular Weight	395.47 g/mol	
AlogP	1.50	
Appearance	Solid powder	
Solubility	Soluble in DMSO.	
Storage	Store at -20°C for long-term.	

Mechanism of Action and Signaling Pathway

Edelinontrine exerts its pharmacological effects through the selective inhibition of PDE9A. This enzyme is responsible for the degradation of cGMP, a crucial second messenger in various signaling pathways. By inhibiting PDE9A, **Edelinontrine** leads to an accumulation of cGMP, which in turn activates protein kinase G (PKG) and modulates downstream cellular processes. This is particularly relevant in neuronal cells where the cGMP pathway is implicated in synaptic plasticity, a fundamental process for learning and memory.

The proposed signaling pathway for **Edelinontrine**'s action is depicted in the following diagram:





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References

- 1. What are PDE9A inhibitors and how do they work? [synapse.patsnap.com]
- 2. Global PDE Inhibitors Pipeline Insight Report 2021 - ResearchAndMarkets.com [businesswire.com]
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